

apiezon l grease for cryogenic use

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Compound of Interest

Compound Name: APIEZON GREASE L

Cat. No.: B1171838

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An In-depth Technical Guide to Apiezon L Grease with a Focus on Cryogenic Applications

For Researchers, Scientists, and Drug Development Professionals

Introduction

Apiezon L is a silicone- and halogen-free ultra-high vacuum grease renowned for its exceptional performance at ambient temperatures.^{[1][2][3]} It is a key material in scientific and industrial applications where maintaining a high vacuum is critical. While Apiezon N is the specialist grease for cryogenic conditions, the unique properties of Apiezon L, such as its radiation resistance, make it a consideration for specific low-temperature applications. This guide provides a comprehensive overview of Apiezon L grease, with a particular focus on its characteristics and potential use in cryogenic environments.

Core Properties of Apiezon L Grease

Apiezon L is a hydrocarbon-based grease with a complex structure and high molecular weight, which contribute to its extremely low vapor pressure and strong absorption properties.^[2] It is designed for use in the ultra-high vacuum range, typically at ambient temperatures between 10 to 30°C.^[2]

Physical and Electrical Properties

The key physical and electrical properties of Apiezon L grease at ambient temperature are summarized in the table below. This data provides a baseline for understanding its performance characteristics.

Property	Value	Reference
Physical		
Typical Working Temperature Range	10 to 30°C	[1][4]
Vapor Pressure @ 20°C	7×10^{-11} Torr	[1][4]
Relative Density @ 20°C	0.896	[1][4]
Dropping Point	42 to 52°C	[1]
Thermal Conductivity @ 20°C	0.194 W/m°C	[1]
Coefficient of Expansion (20-30°C)	0.00076 per °C	[1]
Electrical		
Volume Resistivity	1.2×10^{16} Ω cm	[1]
Permittivity	2.3	[1]
Loss Tangent	<0.0001	[1]
Surface Breakdown at Flash Over	24 kV	[1]
Electrical Strength	730 V/mil	[1]

Vacuum Properties

Apiezon L boasts the lowest vapor pressure of all the Apiezon hydrocarbon greases, making it ideal for ultra-high vacuum applications.[2] Its vapor pressure decreases significantly as the temperature is lowered, a critical factor for its potential use in cryogenic vacuum systems.

Radiation Resistance

A notable feature of Apiezon L is its resistance to radiation.[2][3] Unlike silicone-based greases, which can degrade at radiation levels of 0.1 MGy or less, Apiezon L maintains its lubrication properties at much higher doses.[3]

Apiezon L Grease in Cryogenic Applications

While Apiezon N is specifically formulated for cryogenic use, Apiezon L's properties merit its consideration in certain low-temperature scenarios, particularly when radiation resistance is also a requirement.

Considerations for Cryogenic Use

The primary concerns when using any material at cryogenic temperatures are its potential to crack or craze and its thermal conductivity. Although specific data for Apiezon L at cryogenic temperatures is not readily available, the behavior of hydrocarbon greases, in general, provides some insight. It is expected that Apiezon L will become harder at low temperatures.

Thermal Contact

For effective cooling of components within a cryostat, good thermal contact is essential. Apiezon N grease is known to improve thermal contact by filling micropores between surfaces. [5] While the thermal conductivity of Apiezon L at cryogenic temperatures is not documented, it is likely to be lower than that of metals but sufficient to enhance heat transfer between surfaces compared to a vacuum or gas gap.

Vacuum Sealing

The vapor pressure of Apiezon L is expected to become extremely low at cryogenic temperatures, making it an excellent sealant for cryogenic vacuum systems.[6] A continuous, thin layer of the grease can help to create a reliable seal on ground glass joints and other connections within a cryostat.

Experimental Protocols

Detailed experimental protocols for the use of Apiezon L at cryogenic temperatures are not widely published. However, general procedures for using vacuum grease in cryogenic setups can be adapted.

Protocol for Applying Apiezon L Grease for Thermal Contact

- **Surface Preparation:** Ensure that the surfaces to be joined are clean and free of any contaminants. Wipe the surfaces with a suitable solvent (e.g., isopropanol) and a lint-free cloth.
- **Grease Application:** Apply a thin, uniform layer of Apiezon L grease to one of the surfaces. Use a clean, non-shedding applicator, such as a spatula or a lint-free swab.
- **Assembly:** Bring the two surfaces together and apply gentle pressure to spread the grease evenly and to ensure that there are no trapped air bubbles.
- **Excess Removal:** Wipe away any excess grease from the exterior of the joint.
- **Cool-down:** The assembled component can then be cooled as part of the overall cryostat cool-down procedure.

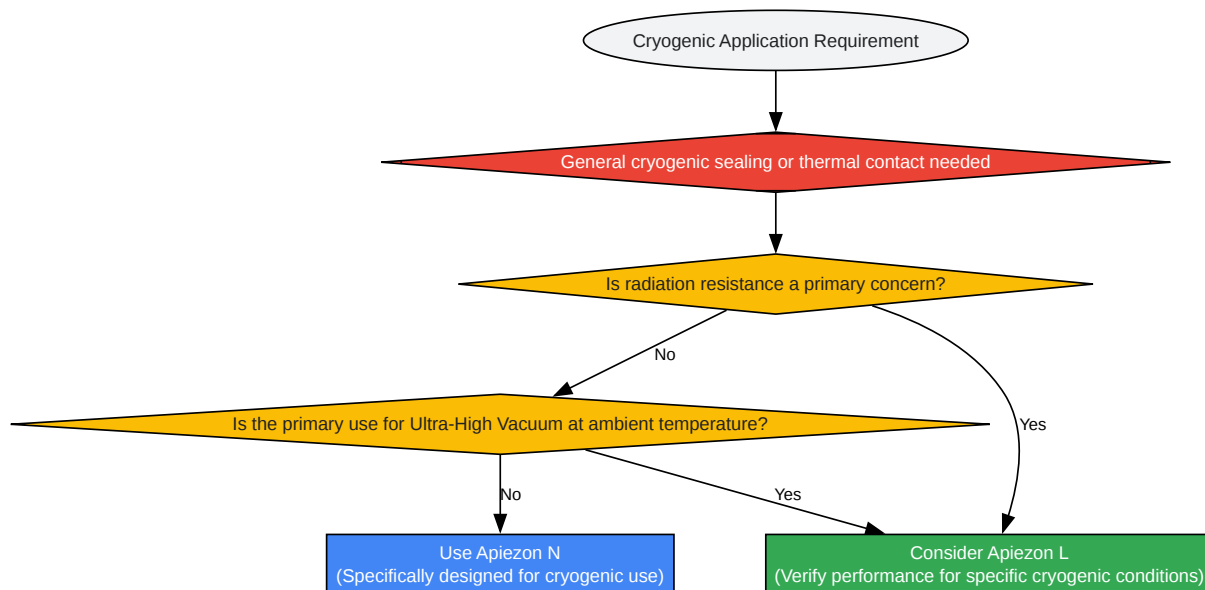
Protocol for Vacuum Sealing

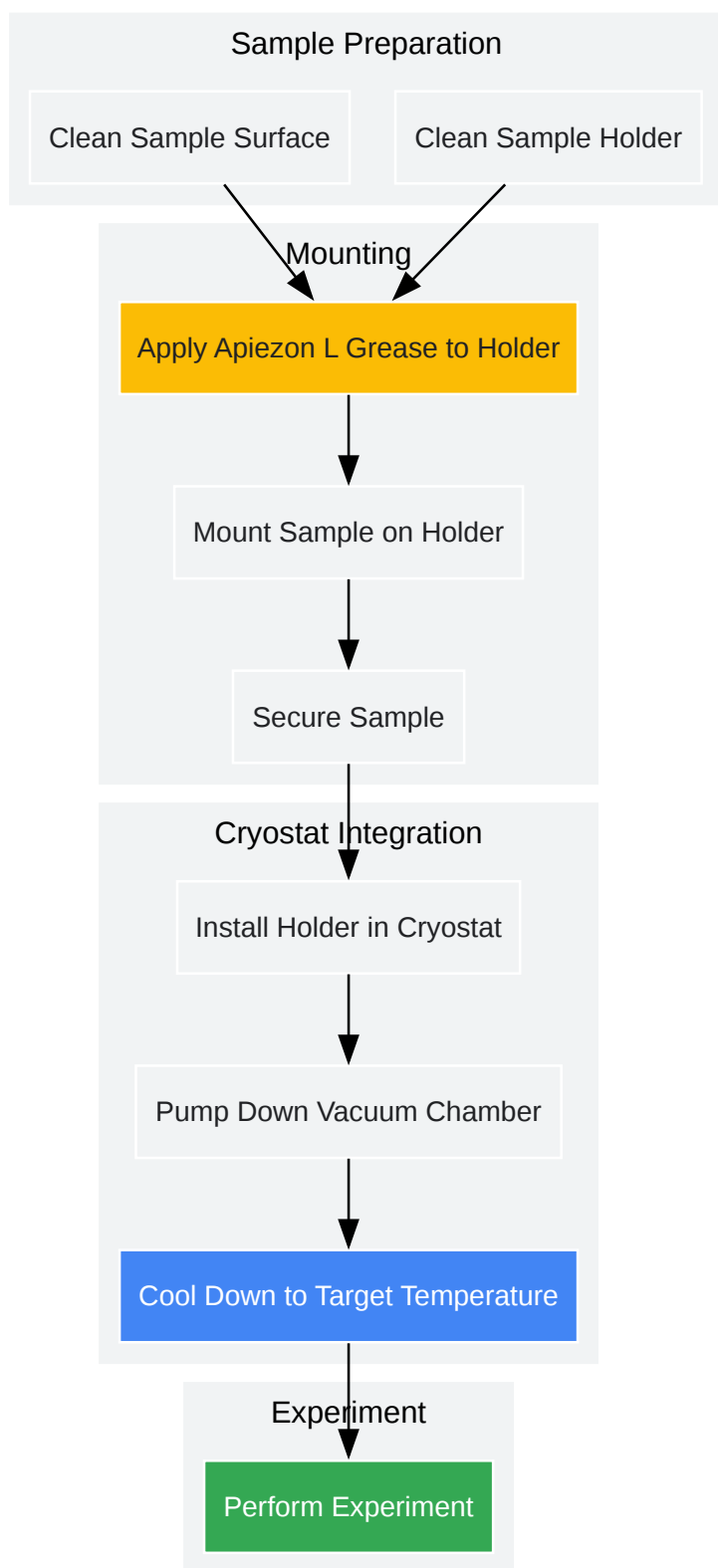
- **Surface Preparation:** Clean the sealing surfaces of the vacuum components as described above.
- **Grease Application:** Apply a thin, continuous bead of Apiezon L grease to one of the sealing surfaces.
- **Assembly:** Carefully join the components, ensuring that the grease is evenly distributed and forms a continuous seal.
- **Vacuum Pumping:** Evacuate the system. The low vapor pressure of the grease will contribute to achieving a high vacuum.

Visualizations

Logical Workflow for Cryogenic Grease Selection

The following diagram illustrates the decision-making process when choosing between Apiezon L and Apiezon N for a cryogenic application.





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